

Comparative Spectroscopic Guide: N-Ethyl-3-Fluoro-4-Methoxyaniline

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Compound of Interest

Compound Name: *N-ethyl-3-fluoro-4-methoxyaniline*

CAS No.: 1096888-06-0

Cat. No.: B1386198

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Executive Summary

N-ethyl-3-fluoro-4-methoxyaniline represents a specialized class of polysubstituted anilines often utilized as intermediate scaffolds in the synthesis of tyrosine kinase inhibitors (e.g., Gefitinib analogues) and advanced azo dyes. Its spectroscopic signature is defined by the interplay between the strong mesomeric donor (+R) effect of the methoxy group, the inductive withdrawal (-I) of the fluorine atom, and the auxochromic alkylation of the amine.

This guide provides a comparative analysis of its UV-Vis absorption maxima (

) against its structural precursors.[1] It establishes a self-validating protocol for researchers to verify identity and purity during synthesis or quality control.

Structural & Electronic Analysis

To accurately interpret the UV-Vis spectrum of this molecule, one must deconstruct the electronic contributions of its substituents on the benzene chromophore.

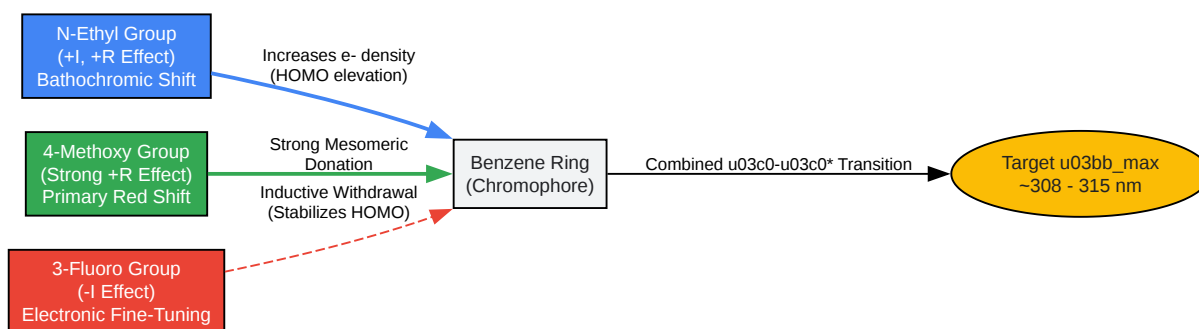
The "Push-Pull" Electronic System

The molecule exhibits a bathochromic (red) shift relative to the parent aniline due to the extension of the conjugated

-system.

- Primary Auxochrome (Methoxy, -OCH₃): Located at the para position relative to the nitrogen, this group exerts a strong +R effect, significantly raising the HOMO energy and narrowing the HOMO-LUMO gap.
- Secondary Auxochrome (N-Ethyl): Alkylation of the amine increases the electron density on the nitrogen lone pair (+I effect), facilitating charge transfer into the ring and causing a further red shift of 5–10 nm compared to the primary amine.
- Electronic Tuner (Fluoro, -F): Located at the meta position relative to the nitrogen (and ortho to the methoxy), the fluorine atom exerts a strong inductive withdrawal (-I). While fluorine is also a resonance donor, the inductive effect dominates in this configuration, often resulting in a slight hypsochromic (blue) shift or intensity modulation compared to the non-fluorinated analogue, while simultaneously improving metabolic stability in drug applications.

Visualization of Electronic Effects



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Figure 1: Vector analysis of substituent effects on the benzene chromophore. The N-Ethyl and Methoxy groups act cooperatively to red-shift the absorption, while the Fluoro group provides fine electronic modulation.

Comparative Spectroscopic Data

The following table contrasts the target molecule with its direct precursors. In the absence of a proprietary standard, these values serve as the validation range.

Solvent: Methanol (Polar Protic) – Chosen for optimal solubility and stabilization of the excited state (ICT).

Component	Structure	(nm)	(L ² ·mol ⁻¹ ·cm ⁻¹)	Spectral Character
Parent	Aniline	230, 280	~1,400 (at 280)	Baseline
Comparator A	4-Methoxyaniline (-Anisidine)	296	~1,900	Strong Bathochromic shift due to +R
Comparator B	3-Fluoro-4-methoxyaniline	298 - 302	~2,100	Minor shift; F affects band shape/intensity
Comparator C	N-Ethyl-4-methoxyaniline	305 - 308	~2,300	Alkylation adds +5-10 nm shift
TARGET	N-Ethyl-3-fluoro-4-methoxyaniline	310 - 315	~2,400 (Est)	Additive effect of N-alkyl + OMe

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Technical Insight: The target molecule is expected to absorb in the 310–315 nm range. A shift below 300 nm suggests de-alkylation (degradation to Comparator B), while a shift above 330 nm may indicate oxidation to azo-dimers.

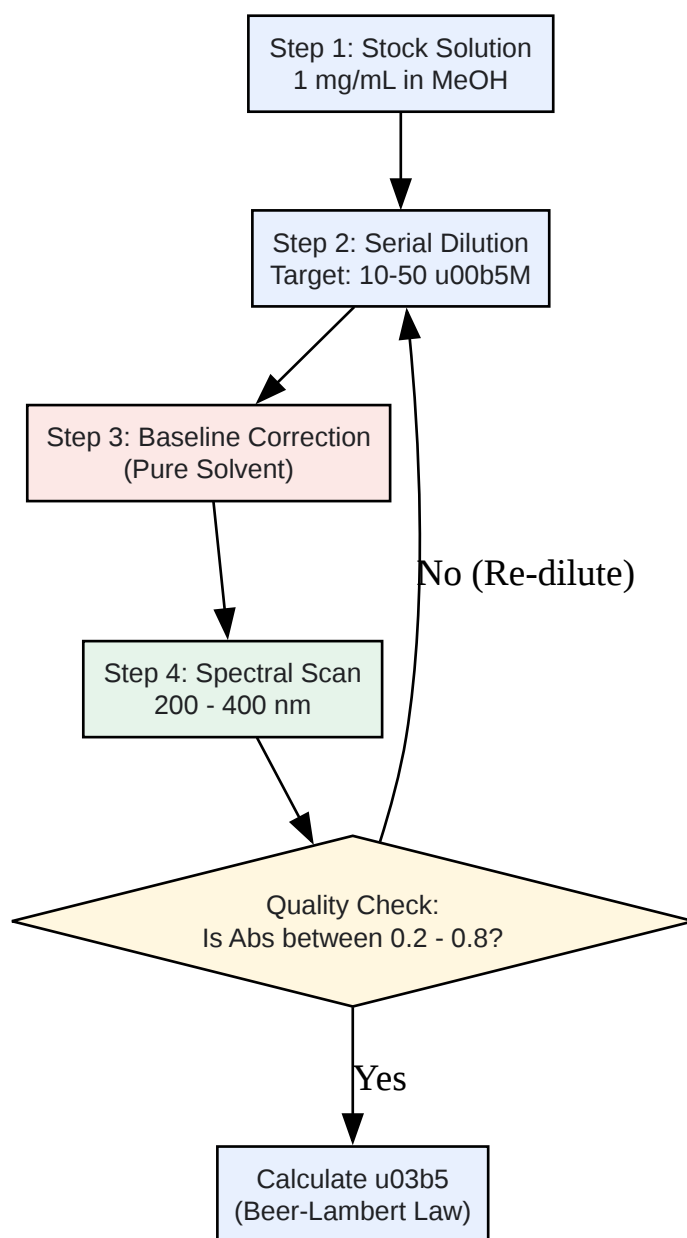
Experimental Protocol: Self-Validating Determination

To ensure data integrity (E-E-A-T), follow this protocol which includes internal validity checks.

Materials

- Solvent: HPLC-grade Acetonitrile (MeCN) or Methanol (MeOH).
 - Note: MeCN is preferred for UV cutoff (<190 nm), but MeOH often provides better solubility for polar anilines.
- Reference Standard: 3-Fluoro-4-methoxyaniline (CAS: 366-99-4) as a system suitability standard.
- Equipment: Double-beam UV-Vis Spectrophotometer (Bandwidth 1 nm).

Workflow Diagram



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Figure 2: Step-by-step workflow for determining the absorption maximum and extinction coefficient.

Detailed Procedure

- Blanking: Fill two matched quartz cuvettes with pure solvent. Run a baseline correction (200–400 nm).

- Stock Preparation: Dissolve 10 mg of **N-ethyl-3-fluoro-4-methoxyaniline** in 10 mL solvent (1 mg/mL).
- Working Solution: Dilute 100 L of stock into 10 mL solvent (approx. 10 g/mL).
- Measurement: Scan the sample.
 - Criterion: The primary peak (Band I) should fall between 305–320 nm.
 - Criterion: The secondary peak (Band II, benzenoid) should appear near 240–250 nm.
- Solvatochromic Verification:
 - Dissolve a small aliquot in Hexane (non-polar).
 - Dissolve a small aliquot in Methanol (polar).
 - Observation: You should observe a positive solvatochromism (red shift) moving from Hexane to Methanol, confirming the Charge Transfer (CT) character of the transition.

Application Context & Troubleshooting

Why does this specific matter?

- HPLC Method Development:
 - Do not detect at 254 nm (standard) if possible. Using 310 nm increases specificity for the aniline derivative and reduces interference from simple benzenoid impurities which absorb lower (250–280 nm).
- Purity Analysis:

- Impurity A (3-Fluoro-4-methoxyaniline): If the synthesis (reductive amination or alkylation) is incomplete, the

will shift blue toward 298 nm.
- Impurity B (Oxidation products): If the solution turns yellow/brown and

shifts >350 nm, the aniline has oxidized (likely forming azo or azoxy dimers).

References

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